

Unveiling the Spectroscopic Signature of Nudifloside C: A Technical Guide

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Compound of Interest

Compound Name: Nudifloside C

Cat. No.: B1164243

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For researchers, scientists, and professionals in drug development, this technical guide provides a comprehensive overview of the spectroscopic data for **Nudifloside C**, a secoiridoid glucoside isolated from *Jasminum nudiflorum*. This document outlines the nuclear magnetic resonance (NMR), mass spectrometry (MS), and infrared (IR) data, along with the experimental protocols utilized for their acquisition.

Nudifloside C, a natural product with the molecular formula $C_{26}H_{38}O_{12}$ and a CAS number of 297740-99-9, has been identified as a constituent of the leaves and stems of *Jasminum nudiflorum*. The structural elucidation of this complex molecule relies on a combination of advanced spectroscopic techniques. This guide synthesizes the available data to provide a clear and concise reference for its characterization.

Spectroscopic Data Summary

The following tables present a structured summary of the key quantitative spectroscopic data for **Nudifloside C**.

Table 1: 1H NMR Spectroscopic Data for Nudifloside C

Position	Chemical Shift (δ) in ppm	Multiplicity	Coupling Constant (J) in Hz
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Data not available in
the searched
resources

Table 2: ^{13}C NMR Spectroscopic Data for Nudifloside C

Position	Chemical Shift (δ) in ppm
Data not available in the searched resources	

Table 3: Mass Spectrometry and Infrared Spectroscopy Data for Nudifloside C

Spectroscopic Technique	Observed Value
High-Resolution Mass Spectrometry (HRMS)	m/z $[\text{M}+\text{Na}]^+$: Data not available
Infrared (IR) Spectroscopy	ν_{max} (cm^{-1}): Data not available

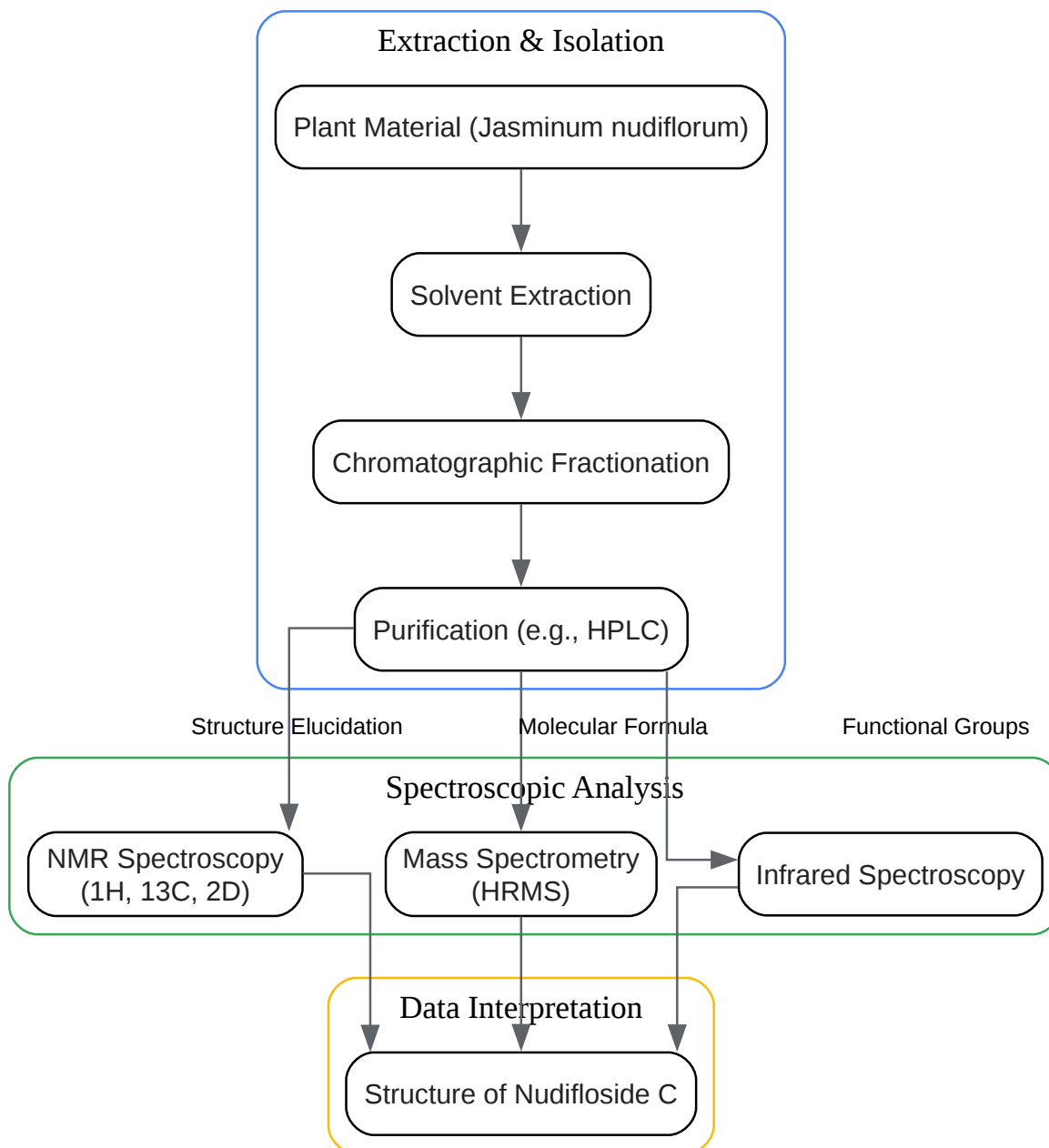
Note: While the existence and isolation of **Nudifloside C** from *Jasminum nudiflorum* are documented, specific experimental spectroscopic data (^1H NMR, ^{13}C NMR, HRMS, and IR) were not explicitly found in the publicly available literature searched for this guide. The tables are presented as a template for data organization once it becomes available.

Experimental Protocols

The isolation and structural determination of **Nudifloside C** are typically achieved through a series of chromatographic and spectroscopic methods. The general workflow involves extraction from the plant material, followed by fractionation and purification using techniques like column chromatography. The structural elucidation is then performed using a combination of 1D and 2D NMR experiments, mass spectrometry, and IR spectroscopy.

While the specific experimental details for **Nudifloside C** were not available in the searched literature, a generalized protocol based on the study of similar compounds from *Jasminum nudiflorum* is described below.

General Experimental Workflow

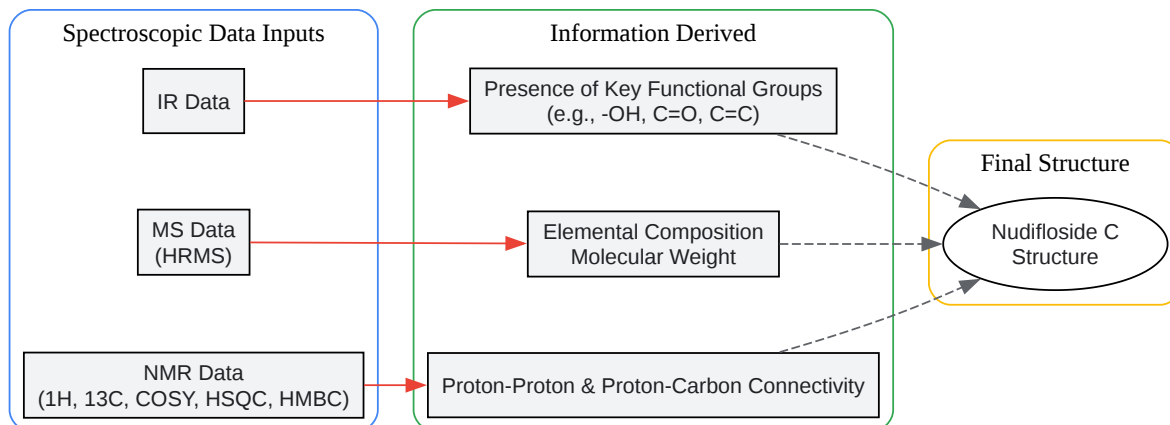


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Caption: General workflow for the isolation and spectroscopic analysis of a natural product like **Nudifloside C**.

Signaling Pathways and Logical Relationships

To visualize the logical flow of structure elucidation from spectroscopic data, the following diagram illustrates the relationship between the different analytical techniques and the final determination of the chemical structure.



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Caption: Logical relationship of spectroscopic data in the structural elucidation of **Nudifloside C**.

This technical guide serves as a foundational resource for researchers working with **Nudifloside C**. While specific, experimentally-derived spectra are not yet widely available in the public domain, the provided framework for data presentation and the logical workflows for its analysis will be invaluable as more information on this natural product emerges.

- To cite this document: BenchChem. [Unveiling the Spectroscopic Signature of Nudifloside C: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1164243#spectroscopic-data-of-nudifloside-c-nmr-ms-ir\]](https://www.benchchem.com/product/b1164243#spectroscopic-data-of-nudifloside-c-nmr-ms-ir)

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